

Application of N-(p-Tosyl)-GPR-pNA Acetate in Diagnostic Reagent Development

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Compound of Interest		
Compound Name:	N-(p-Tosyl)-GPR-pNA acetate	
Cat. No.:	B1602354	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

N-(p-Tosyl)-GPR-pNA acetate, also known as Chromozym-TH, is a synthetic chromogenic substrate primarily utilized for the quantitative determination of thrombin activity.[1][2][3][4] It is also effective for assaying other trypsin-like serine proteases. The molecule consists of a short peptide sequence, Glycyl-L-prolyl-L-arginine, covalently linked to a p-nitroanilide (pNA) group, with a tosyl group protecting the N-terminus.

The principle of its application in diagnostic reagents lies in the enzymatic cleavage of the amide bond between the arginine residue and the pNA group. This reaction, catalyzed by thrombin or similar proteases, liberates the yellow-colored p-nitroaniline. The rate of pNA release is directly proportional to the enzyme's activity and can be quantified by measuring the increase in absorbance at 405 nm.[5][6] This characteristic makes it an invaluable tool for enzyme kinetics, inhibitor screening, and the development of diagnostic assays for various pathological conditions related to coagulation.

Physicochemical Properties and Storage

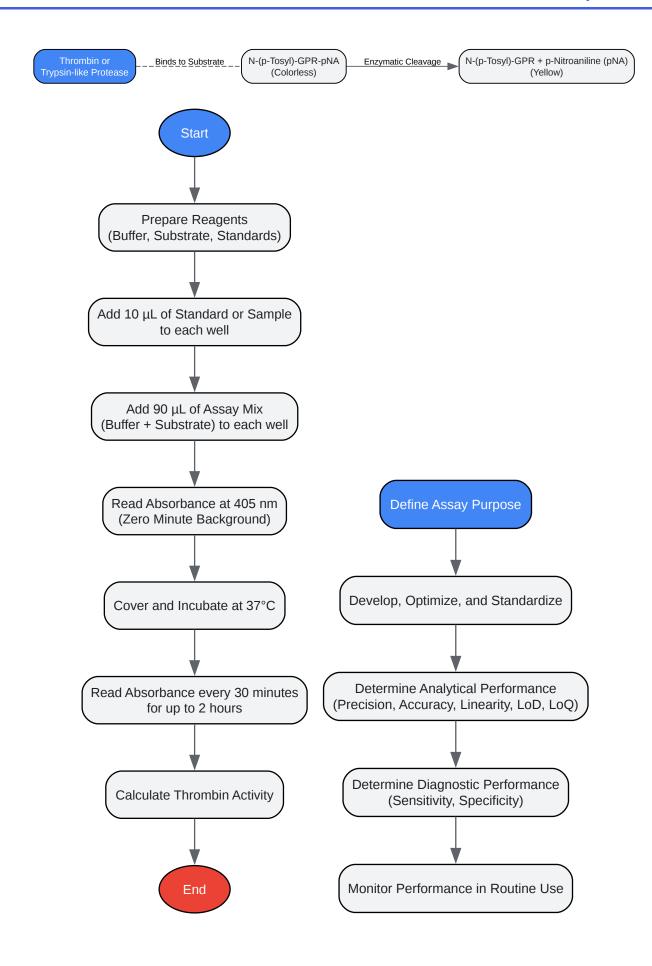


Property	Value	Reference
Synonyms	N-(p-Tosyl)-Gly-Pro-Arg-p- Nitroanilide, Tos-Gly-Pro-Arg- pNA, Chromozym-TH	[1][5]
Molecular Formula	C26H34N8O7S . C2H4O2	[5]
Molecular Weight	662.7 g/mol	[5]
Appearance	Solid	[5]
Purity	>98%	[5]
λтах	225, 314 nm	[5]
Solubility	DMF: 20 mg/mL, DMSO: 3 mg/mL, PBS (pH 7.2): 3 mg/mL, Ethanol: 20 mg/mL (heating may be required)	[5][7]
Storage	Store at -20°C. Stable for over a year when stored as a frozen solution at pH 4.	[5][7]

Mechanism of Action

The enzymatic reaction underlying the use of **N-(p-Tosyl)-GPR-pNA acetate** is a hydrolysis reaction. Thrombin and other trypsin-like proteases recognize and bind to the specific Gly-Pro-Arg peptide sequence. The enzyme's active site then catalyzes the cleavage of the peptide bond C-terminal to the arginine residue, releasing p-nitroaniline.







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